

Ovalitenone: A Technical Guide to its Source, Extraction, and Biological Activity

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Compound of Interest

Compound Name: Ovalitenone

CAS No.: 64280-22-4

Cat. No.: B15541683

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ovalitenone, a flavonoid found in the plant species *Millettia peguensis*, has garnered significant interest within the scientific community due to its potential therapeutic properties. This technical guide provides an in-depth overview of **ovalitenone**, focusing on its natural source, detailed methodologies for its extraction and isolation, and its characterized biological activity. Quantitative data is presented in structured tables for clarity, and experimental workflows and signaling pathways are visualized through detailed diagrams. This document serves as a comprehensive resource for researchers and professionals in drug development seeking to explore the potential of **ovalitenone**.

Introduction

Millettia peguensis, a legume tree native to Southeast Asia, is a rich source of various phytochemicals, including a notable flavonoid, **ovalitenone**.^{[1][2]} Flavonoids are a class of plant secondary metabolites known for their diverse biological activities. **Ovalitenone**, in particular, has demonstrated significant anti-cancer properties, specifically in inhibiting the

migration of lung cancer cells.[3][4] This guide will delve into the technical aspects of working with **ovalitenone**, from its plant source to its molecular mechanism of action.

Source Material: *Millettia peguensis*

Millettia peguensis, also known as Moulmein rosewood, is a tree belonging to the Fabaceae family.[2] The leaves of this plant are the primary source for the extraction of **ovalitenone**.

2.1. Plant Material Collection and Preparation

For research purposes, the leaves of *Millettia peguensis* are collected and identified by botanical experts. A voucher specimen is typically deposited in a national herbarium for future reference. The fresh leaves are then dried at room temperature, avoiding direct sunlight to prevent the degradation of phytochemicals. Once thoroughly dried, the leaves are crushed into a coarse powder using a high-powered grinder to increase the surface area for efficient extraction.[2]

Extraction and Isolation of Ovalitenone

The extraction and isolation of **ovalitenone** from *Millettia peguensis* is a multi-step process involving initial solvent extraction followed by chromatographic purification. While a specific detailed protocol for isolating high-purity **ovalitenone** from *M. peguensis* is not extensively documented in a single source, a general framework can be constructed based on established methods for flavonoid extraction from *Millettia* species and related plants.

3.1. Crude Extraction

A common method for obtaining a crude extract rich in flavonoids is maceration.

Experimental Protocol: Methanol Maceration of *Millettia peguensis* Leaves[2]

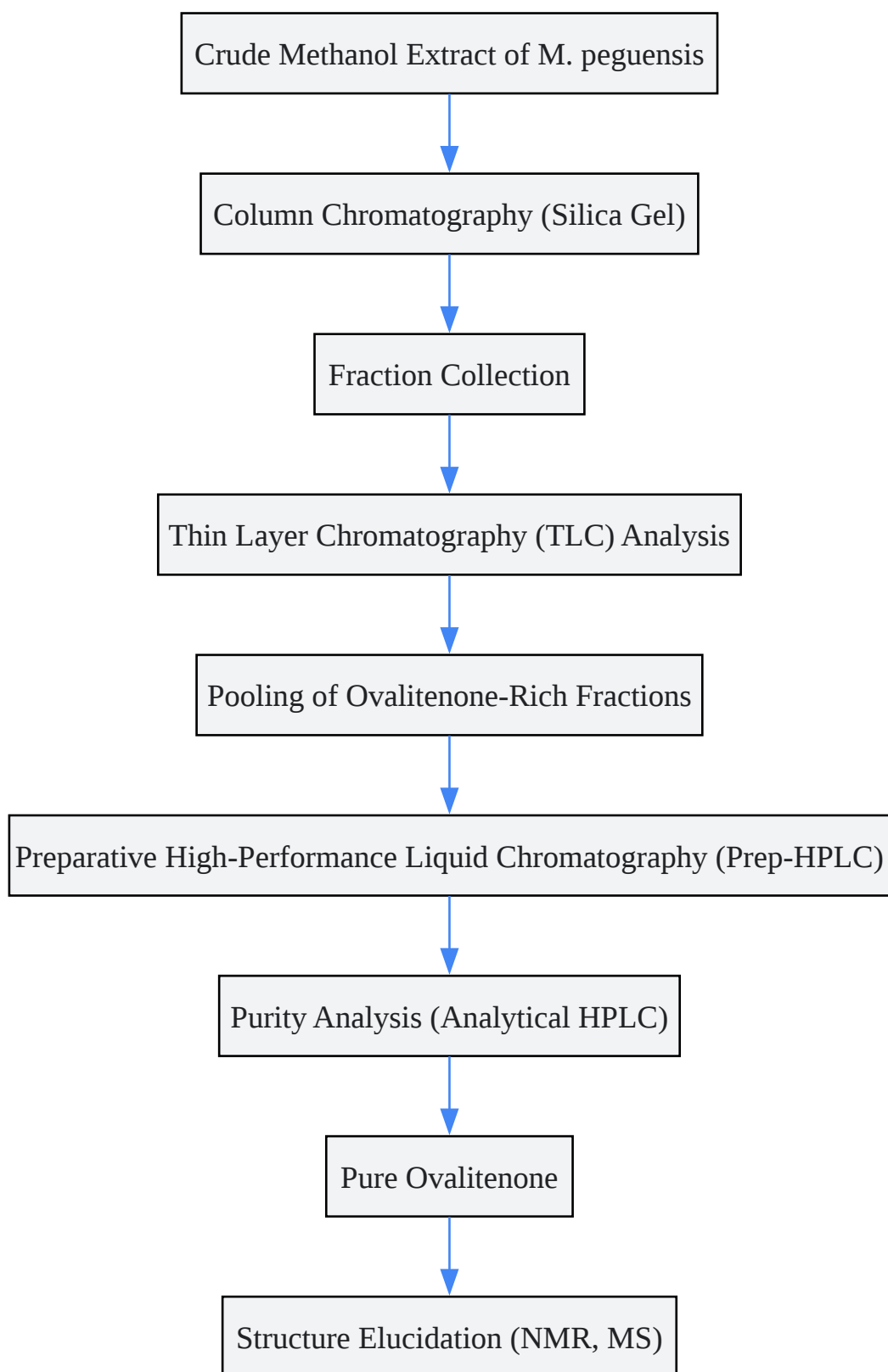
- **Maceration:** A coarse powder of dried *M. peguensis* leaves is soaked in methanol (e.g., 0.7 kg of powder in 1.5 L of methanol) in a sealed, light-protected container.[2]
- **Incubation:** The mixture is left to stand for a period of two weeks at room temperature, with occasional stirring to enhance the extraction process.[2]

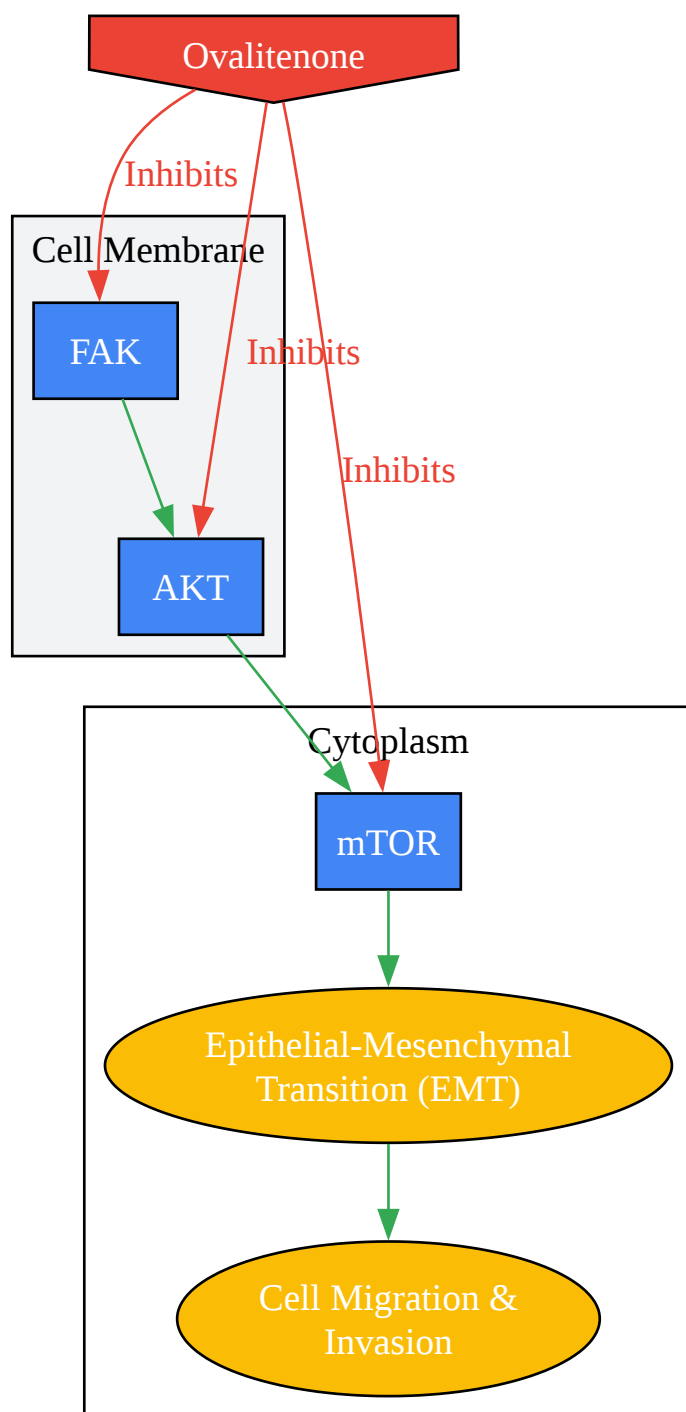
- Filtration: The mixture is then filtered through cotton and subsequently through Whatman filter paper #1 to remove solid plant material.[2]
- Concentration: The resulting filtrate is concentrated under reduced pressure (e.g., using a rotary evaporator) to a semi-solid mass. This crude methanol extract contains a mixture of phytochemicals, including **ovalitenone**. [2]

3.2. Purification of **Ovalitenone**

The purification of **ovalitenone** from the crude extract is typically achieved through a series of chromatographic techniques. This process separates compounds based on their physical and chemical properties.

Experimental Workflow: Proposed Purification of **Ovalitenone**





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